

An In-Depth Technical Guide to 4-Fluoro-3-methylphenyl Isothiocyanate

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Compound of Interest

Compound Name: 4-Fluoro-3-Methylphenyl
Isothiocyanate

CAS No.: 351003-66-2

Cat. No.: B1586085

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For Researchers, Scientists, and Drug Development Professionals

Abstract: This technical guide provides a comprehensive overview of **4-Fluoro-3-methylphenyl isothiocyanate**, a key reagent in synthetic and medicinal chemistry. The document details its core physical and chemical properties, explores the reactivity of the isothiocyanate functional group, and presents a validated experimental protocol for its application in thiourea synthesis. Emphasis is placed on the rationale behind experimental design, safety protocols, and the compound's role as a versatile building block in the development of novel therapeutic agents.

Editorial Note: Direct experimental data for **4-Fluoro-3-methylphenyl isothiocyanate** (CAS No. 351003-66-2) is limited in publicly accessible literature.[1][2] Therefore, this guide utilizes data from the closely related and well-documented structural isomer, 3-Fluoro-4-methylphenyl isothiocyanate (CAS No. 102561-42-2), for quantitative physical properties and general reactivity principles.[3][4] The substitution pattern difference is expected to have a minor impact on the core chemical behavior and handling requirements discussed herein.

Core Physicochemical Properties

4-Fluoro-3-methylphenyl isothiocyanate is a substituted aromatic compound featuring a reactive isothiocyanate group, a fluorine atom, and a methyl group attached to the benzene ring.^[5] These substitutions significantly influence the molecule's reactivity and physical characteristics.

The physical properties, based on its isomer 3-Fluoro-4-methylphenyl isothiocyanate, are summarized below for quick reference.^{[3][4]}

Property	Value	Source
CAS Number	351003-66-2	^{[1][2]}
Molecular Formula	C ₈ H ₆ FNS	^{[1][5]}
Molecular Weight	167.20 g/mol	^{[1][4]}
Boiling Point	187-192 °C (lit.)	^[3]
Density	1.175 g/mL at 25 °C (lit.)	^[3]
Flash Point	175 °F (79.4 °C)	^[3]
Appearance	Not specified; isothiocyanates are often liquids or low-melting solids.	
Solubility	Decomposes in water; soluble in organic solvents like DCM, THF, DMF.	^[6]

Chemical Reactivity and Mechanistic Insights

The synthetic utility of **4-Fluoro-3-methylphenyl isothiocyanate** is dominated by the chemistry of the isothiocyanate (–N=C=S) functional group.

Electrophilicity: The central carbon atom of the isothiocyanate group is highly electrophilic. This is due to the cumulative electron-withdrawing effects of the adjacent nitrogen and sulfur atoms. This inherent reactivity makes it an excellent substrate for nucleophilic addition reactions.^[7]

Primary Reaction Pathway - Thiourea Formation: The most common and synthetically valuable reaction is the addition of a primary or secondary amine. The lone pair of electrons on the amine's nitrogen atom attacks the electrophilic carbon of the isothiocyanate. This forms a transient zwitterionic intermediate which rapidly undergoes a proton transfer to yield a stable, substituted thiourea. This reaction is typically high-yielding and forms the basis for creating diverse molecular libraries.^{[8][9]}

Causality in Reactivity:

- **Nucleophile Strength:** The reaction proceeds readily with strong nucleophiles like aliphatic amines.^[10] Weaker nucleophiles, such as aromatic amines, may require heat or the addition of a non-nucleophilic base (e.g., triethylamine) to facilitate the reaction.^[10]
- **Solvent Choice:** Aprotic solvents such as Dichloromethane (DCM), Tetrahydrofuran (THF), or Dimethylformamide (DMF) are preferred. Protic solvents like alcohols can compete with the amine nucleophile, leading to undesired byproducts (thiocarbamates).^[11]

Application in Synthetic Chemistry & Drug Development

Aryl isothiocyanates are critical synthons in medicinal chemistry programs. The specific substitution pattern of **4-Fluoro-3-methylphenyl isothiocyanate** offers distinct advantages:

- **Pharmacokinetic Modulation:** The fluorine atom is a bioisostere of a hydrogen atom but possesses high electronegativity. Its introduction into a drug candidate can block metabolic oxidation at that position, thereby increasing metabolic stability and bioavailability.
- **Building Block for Bioactive Scaffolds:** Isothiocyanates are precursors to a wide range of N- and S-containing heterocyclic compounds, many of which are found in biologically active molecules. The thiourea derivatives formed from this reagent are particularly significant in the development of:
 - Anticancer Agents
 - Antimicrobial Compounds

Experimental Protocol: Synthesis of a N-(4-Fluoro-3-methylphenyl)-N'-alkylthiourea

This protocol provides a self-validating, step-by-step methodology for the synthesis of a thiourea derivative, a cornerstone reaction for this class of compounds.

Objective: To synthesize a substituted thiourea via nucleophilic addition of a primary amine to **4-Fluoro-3-methylphenyl isothiocyanate**.

Materials:

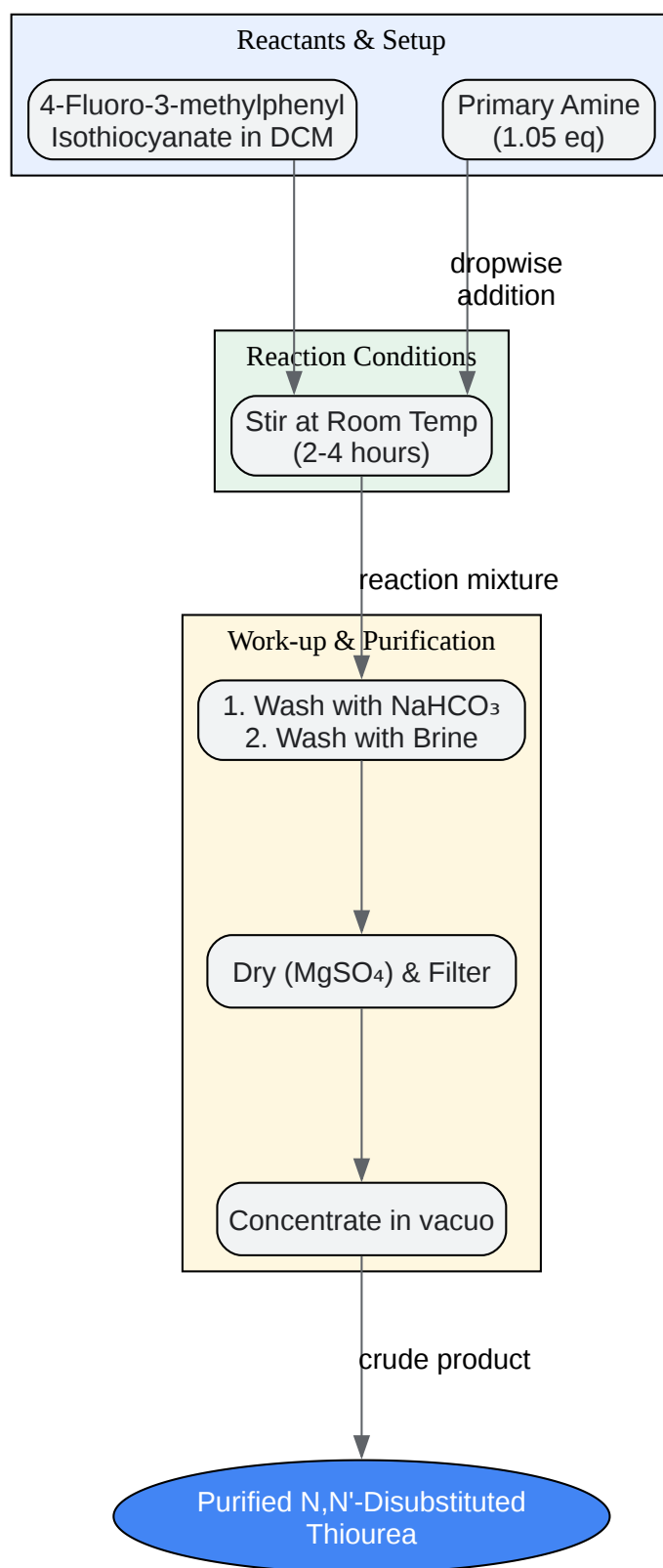
- **4-Fluoro-3-methylphenyl isothiocyanate** (1.0 eq)
- Primary aliphatic amine (e.g., butylamine) (1.05 eq)
- Dichloromethane (DCM), anhydrous
- Saturated aqueous sodium bicarbonate (NaHCO_3) solution
- Brine (saturated aqueous NaCl solution)
- Anhydrous magnesium sulfate (MgSO_4) or sodium sulfate (Na_2SO_4)
- Round-bottom flask with magnetic stir bar
- Separatory funnel
- Rotary evaporator

Methodology:

- Reaction Setup (Rationale: Inert Conditions): To a clean, dry round-bottom flask under an inert atmosphere (e.g., nitrogen or argon), add **4-Fluoro-3-methylphenyl isothiocyanate** (1.0 eq). Dissolve it in anhydrous DCM (approx. 0.1 M concentration).
 - Expertise & Experience: Using anhydrous solvent and an inert atmosphere is crucial because isothiocyanates are moisture-sensitive and can slowly hydrolyze.[6]

- Nucleophilic Addition (Rationale: Stoichiometry Control): While stirring the solution at room temperature (20-25 °C), add the primary aliphatic amine (1.05 eq) dropwise. A slight excess of the amine ensures the complete consumption of the limiting isothiocyanate reagent.
 - Trustworthiness: The reaction is often exothermic. A slow, dropwise addition allows for better temperature control, preventing potential side reactions. The reaction progress can be monitored by Thin Layer Chromatography (TLC) until the isothiocyanate spot disappears.
- Reaction Completion (Rationale: Kinetics): Allow the reaction to stir at room temperature for 2-4 hours. Most reactions with aliphatic amines are complete within this timeframe.^[10] If using a less reactive amine (e.g., an aniline), gentle heating (reflux in DCM or switching to a higher boiling solvent like chloroform) might be necessary.^[10]
- Aqueous Work-up (Rationale: Purification):
 - Dilute the reaction mixture with additional DCM.
 - Transfer the mixture to a separatory funnel and wash with saturated NaHCO₃ solution to remove any acidic impurities.
 - Wash with brine to remove residual water and any water-soluble impurities.
 - Self-Validating System: Each wash is a purification step. The separation of clear organic and aqueous layers validates the removal of impurities.
- Drying and Concentration (Rationale: Isolation): Separate the organic layer and dry it over anhydrous MgSO₄ or Na₂SO₄. Filter off the drying agent and concentrate the filtrate under reduced pressure using a rotary evaporator.
- Final Purification (Rationale: High Purity): The resulting crude product is often of high purity. If necessary, it can be further purified by recrystallization from a suitable solvent system (e.g., ethanol/water or hexanes/ethyl acetate) or by column chromatography on silica gel.

Workflow Visualization



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Caption: Workflow for the synthesis of a thiourea derivative.

Handling, Storage, and Safety

Aryl isothiocyanates are hazardous compounds and must be handled with appropriate precautions. The following guidelines are based on data for structurally similar fluorinated phenyl isothiocyanates.[\[12\]](#)[\[13\]](#)

GHS Hazard Information:

- Pictograms: Corrosive, Health Hazard, Irritant
- Signal Word: Danger
- Hazard Statements:
 - H314: Causes severe skin burns and eye damage.[\[12\]](#)[\[13\]](#)
 - H317: May cause an allergic skin reaction.[\[12\]](#)[\[13\]](#)
 - H334: May cause allergy or asthma symptoms or breathing difficulties if inhaled.[\[12\]](#)[\[13\]](#)

Personal Protective Equipment (PPE):

- Hand Protection: Chemical-resistant gloves (e.g., nitrile).
- Eye Protection: Safety glasses with side shields or chemical goggles. A face shield is recommended when handling larger quantities.[\[13\]](#)
- Skin and Body Protection: Lab coat.
- Respiratory Protection: All manipulations should be performed in a certified chemical fume hood to avoid inhalation of vapors.

Handling & Storage:

- Handling: Use only in a well-ventilated area, preferably a chemical fume hood. Avoid contact with skin, eyes, and clothing. Avoid breathing vapors. Isothiocyanates are lachrymatory (tear-inducing).

- Storage: Store in a tightly closed container in a cool, dry, and well-ventilated place.[6] This compound is moisture-sensitive; storage under an inert gas (e.g., argon or nitrogen) is recommended to preserve its integrity.[6]

Conclusion

4-Fluoro-3-methylphenyl isothiocyanate is a valuable and reactive chemical intermediate. Its utility is defined by the electrophilic nature of the isothiocyanate group, which allows for reliable and high-yield formation of thioureas and other heterocyclic systems. The presence of fluorine and methyl groups provides chemists with tools to fine-tune the steric and electronic properties of target molecules, making it a compound of significant interest for professionals in drug discovery and materials science. Adherence to strict safety and handling protocols is mandatory when working with this class of reagents.

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